

Proper Disposal of alpha-Myrcene: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *alpha-Myrcene*

Cat. No.: *B161597*

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Ensuring laboratory safety and environmental compliance is paramount when handling chemical waste. This document provides essential, step-by-step guidance for the proper disposal of **alpha-Myrcene**, a common terpene used in research and development.

Alpha-Myrcene is a flammable liquid and vapor that is toxic to aquatic life with long-lasting effects.[1][2][3][4] Improper disposal can lead to significant environmental contamination, substantial fines, and potential legal ramifications.[5] Adherence to the guidelines established by regulatory bodies such as the Environmental Protection Agency (EPA) is crucial.[5]

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure all relevant personnel are familiar with the hazards associated with **alpha-Myrcene**.

- **Personal Protective Equipment (PPE):** Wear appropriate protective gloves, eye protection, and face protection.[1][4]
- **Ventilation:** Handle **alpha-Myrcene** in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.[3][6]
- **Ignition Sources:** Keep away from heat, sparks, open flames, and hot surfaces.[1][3][4] Use only non-sparking tools and take precautionary measures against static discharge.[1][3]

- Spill Response: In case of a spill, remove all ignition sources.[1][3] Contain the spillage using sand, earth, or other non-combustible, inert absorbent material.[4][6] Do not allow the product to enter drains, as it is very toxic to aquatic life.[3][6] Collect the absorbed material and place it in a suitable, labeled container for disposal.[3][6]

Regulatory Framework for Chemical Waste

The primary federal law regulating hazardous waste is the Resource Conservation and Recovery Act (RCRA).[5] For academic and research laboratories, the EPA has established alternative requirements under 40 CFR Part 262, Subpart K, which may offer more operational flexibility.[7][8] Key regulatory principles include:

- Waste Determination: Laboratory personnel are responsible for determining if their chemical waste is hazardous.[9] **Alpha-Myrcene** is classified as a hazardous waste due to its flammability and environmental toxicity.[1][2][4]
- Container Management: Waste containers must be chemically compatible with the waste, kept tightly closed except when adding waste, and properly labeled.[5][9][10]
- Segregation: Incompatible chemicals must be stored separately to prevent dangerous reactions.[5][10] **Alpha-Myrcene** should not be stored with strong oxidizing agents, strong acids, or strong bases.[3]
- Accumulation: Waste must be accumulated at or near the point of generation in what is known as a Satellite Accumulation Area (SAA).[11] There are limits on the volume of waste that can be accumulated and the time it can be stored.[7][11]

Step-by-Step Disposal Procedure for alpha-Myrcene

- Waste Identification and Segregation:
 - Identify the waste stream containing **alpha-Myrcene**.
 - Segregate this waste from other chemical waste streams, particularly from strong acids, bases, and oxidizing agents.[3] Halogenated and non-halogenated solvent wastes are often collected separately.[12]

- Container Selection and Labeling:
 - Select a waste container that is in good condition and chemically compatible with **alpha-Myrcene**.
 - Affix a hazardous waste label to the container. The label must include the words "Hazardous Waste," the full chemical name (**alpha-Myrcene**), and a clear indication of the hazards (e.g., Flammable, Environmental Hazard).[9][10]
 - Record the date when waste is first added to the container (the accumulation start date). [11]
- Waste Accumulation:
 - Store the waste container in a designated Satellite Accumulation Area, which must be at or near the point of generation and under the control of laboratory personnel.[5][11]
 - Ensure the container is kept tightly closed except when adding waste.[9][10]
 - Whenever possible, use secondary containment to prevent spills from spreading.[5][11]
- Arranging for Disposal:
 - Do not dispose of **alpha-Myrcene** down the sink or in the regular trash.[5][9]
 - Contact your institution's Environmental Health and Safety (EH&S) department or a licensed hazardous waste disposal contractor to arrange for pickup.[9][10]
 - Provide the EH&S professional with accurate information about the waste composition.
- Empty Container Disposal:
 - Empty containers that held **alpha-Myrcene** may still contain hazardous residues.
 - These containers should be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.[9][10]

- After proper cleaning, deface the original label and dispose of the container according to institutional policy.[\[10\]](#)

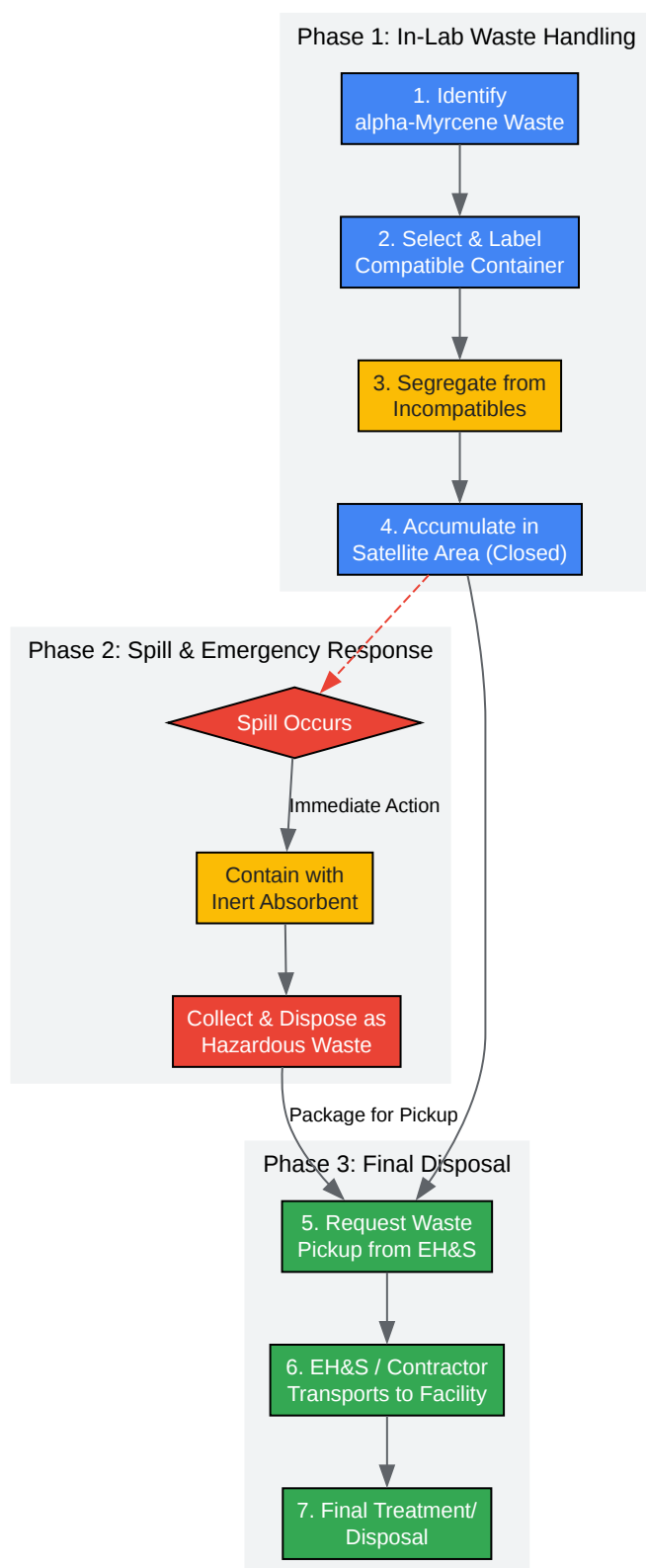
Quantitative Data Summary

The following table summarizes key quantitative and qualitative information pertinent to the safe handling and disposal of **alpha-Myrcene**.

Property	Value / Guideline	Reference(s)
UN Number	UN1197 (as part of Extracts, Flavouring, Liquid)	[1]
Hazard Class	3 (Flammable Liquid)	[1]
Packing Group	III	[1]
Flash Point	39.4 °C (103.0 °F) Closed Cup	[4]
Aquatic Toxicity	Very toxic to aquatic life with long-lasting effects.	[2] [3]
Incompatible Materials	Strong oxidizing agents, Strong acids, Strong bases.	[3]
Satellite Accumulation Area (SAA) Volume Limit	Typically up to 55 gallons, but may be lower for academic labs (e.g., 25 gallons). Check local regulations.	[11]
SAA Time Limit	Waste must be removed from the laboratory within a specific timeframe (e.g., six to twelve months).	[7] [11]

Disposal Workflow Diagram

The following diagram illustrates the logical flow for the proper disposal of **alpha-Myrcene** in a laboratory setting.



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Caption: Workflow for the proper disposal of **alpha-Myrcene**.

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